

Quingestanol: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Quingestanol*

Cat. No.: *B080394*

[Get Quote](#)

An in-depth exploration of the chemical identity, pro-drug characteristics, and scientific context of the synthetic progestin, **Quingestanol**.

This guide provides a detailed overview of **Quingestanol**, a synthetic progestin of the 19-nortestosterone group. It is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound's chemical properties and biological significance. While **Quingestanol** itself was never commercialized, its role as a prodrug to the widely used progestin norethisterone, and the pharmaceutical use of its derivative, **quingestanol** acetate, underscore its importance in medicinal chemistry and pharmacology.

Chemical Identity and Nomenclature

A precise understanding of a compound's chemical structure and nomenclature is fundamental to all scientific investigation. This section provides the definitive identifiers for **Quingestanol**.

International Union of Pure and Applied Chemistry (IUPAC) Name

The systematic name for **Quingestanol** according to IUPAC nomenclature is:

(8R,9S,10R,13S,14S,17R)-3-cyclopentyloxy-17-ethynyl-13-methyl-2,7,8,9,10,11,12,14,15,16-decahydro-1H-cyclopenta[a]phenanthren-17-ol[1][2]

This name precisely describes the complex stereochemistry and functional group arrangement of the molecule.

Chemical Abstracts Service (CAS) Number

The unique CAS Registry Number for **Quingestanol** is:

10592-65-1[1][2][3][4]

This identifier is universally recognized in chemical databases and scientific literature, ensuring unambiguous identification.

Physicochemical Properties and Structural Data

A summary of key physicochemical properties for **Quingestanol** is presented in the table below. This data is essential for experimental design, including solvent selection and analytical method development.

Property	Value	Source
Molecular Formula	C25H34O2	[1][2][3]
Molar Mass	366.545 g·mol ⁻¹	[1]
Synonyms	Norethisterone 3-cyclopentyl enol ether, 3-(Cyclopentyloxy)-19-nor-17alpha-pregna-3,5-dien-20-yn-17-ol	[1][2][3]

Biological and Pharmacological Context

Quingestanol is a synthetic progestin, a class of steroid hormones that act as agonists of the progesterone receptor. Its primary biological significance lies in its role as a prodrug.

Pro-drug of Norethisterone

Quingestanol is a prodrug of norethisterone, meaning it is biologically inactive in its initial form and is converted into the active therapeutic agent, norethisterone, within the body.[1][5] This

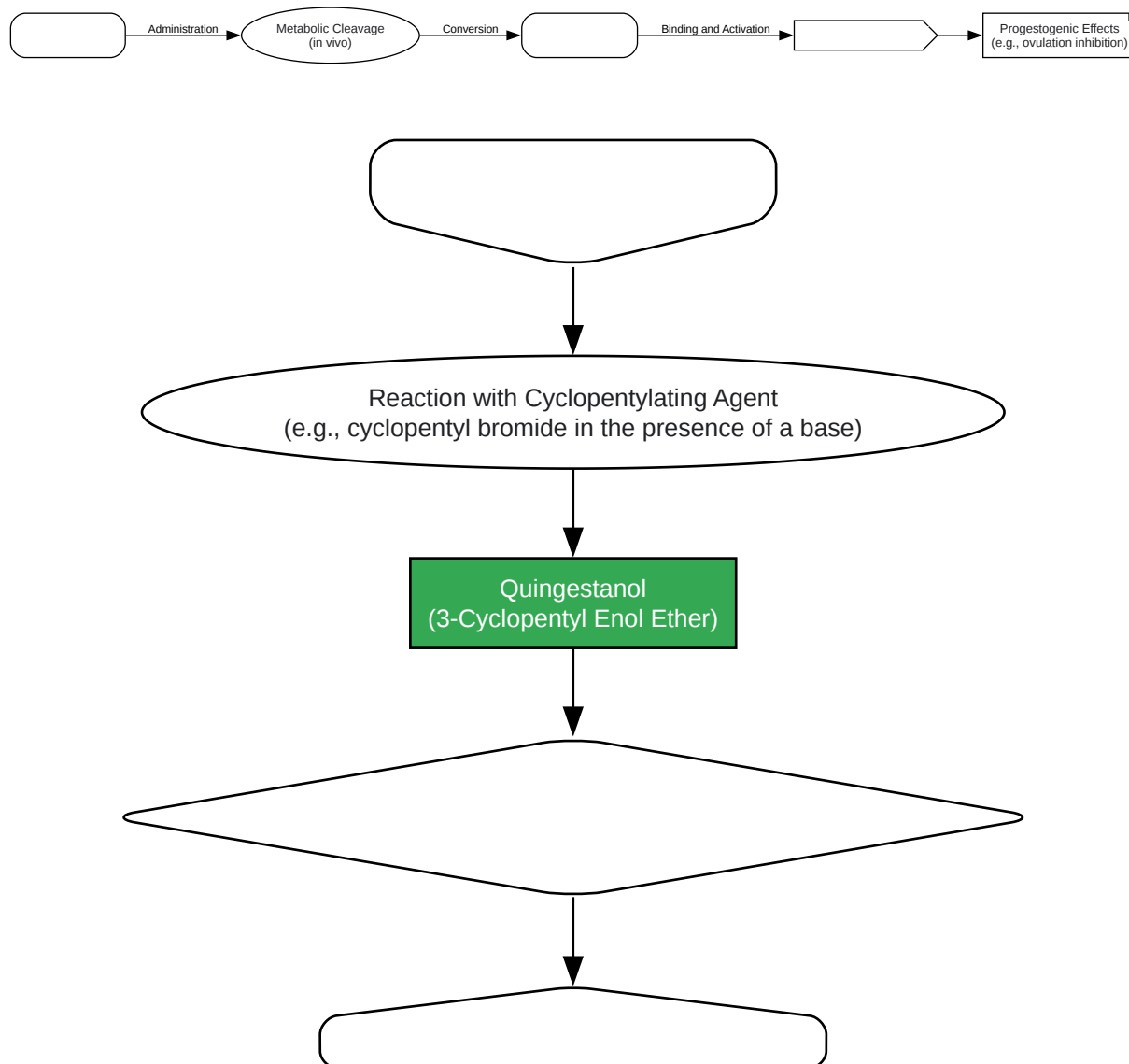
conversion is a key aspect of its pharmacology. The 3-cyclopentyl enol ether group in **Quingestanol** is designed to be cleaved in vivo, releasing norethisterone.

Relationship to Quingestanol Acetate

While **Quingestanol** itself was not marketed, its acylated derivative, **quingestanol** acetate, has been used as a pharmaceutical drug.[1][6] **Quingestanol** acetate is also a prodrug of norethisterone, with both **quingestanol** and norethisterone acetate as intermediates in its metabolic pathway.[6] **Quingestanol** acetate was sold under brand names such as Demovis and Pilomin and was used in birth control pills.[6]

Mechanism of Action: A Prodrug's Journey

The mechanism of action for **Quingestanol** is indirect, relying on its metabolic conversion to norethisterone. The following diagram illustrates this process.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Quingestanol - Wikipedia [en.wikipedia.org]

- 2. Quingestanol | C₂₅H₃₄O₂ | CID 9842127 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemwhat.com [chemwhat.com]
- 4. GSRS [precision.fda.gov]
- 5. Quingestanol [medbox.iiab.me]
- 6. Quingestanol acetate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Quingestanol: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080394#iupac-name-and-cas-number-for-quingestanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com